

Gynuramide Compounds: A Comprehensive Review of a Sparsely Explored Phytochemical Class

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Compound of Interest

Compound Name: Gynuramide II

Cat. No.: B8019623

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A comprehensive review of the existing scientific literature reveals a significant scarcity of in-depth research on Gynuramide compounds. While the name suggests a class of amides derived from the genus Gynura, a plant group known for its rich phytochemistry and use in traditional medicine, detailed studies on the isolation, biological activity, and mechanisms of action of Gynuramides are notably absent. The most prominently cited member, Gynuramide IV, has been identified in several plant species, yet its pharmacological profile remains largely uncharacterized.

This technical guide aims to provide a thorough overview of the currently available information on Gynuramide compounds. Due to the limited specific data, this review will also encompass the broader context of bioactive compounds isolated from the Gynura genus, offering insights into the potential, yet unexplored, therapeutic relevance of Gynuramides.

Gynuramide IV: The Sole Identified Compound

To date, the scientific literature predominantly refers to a single compound within this potential class: Gynuramide IV.

Chemical Structure and Properties

Gynuramide IV is a complex lipid molecule, structurally identified as a ceramide. Its chemical name is (2R)-N-((1S,2S,3R,7E)-2,3-dihydroxy-1-(hydroxymethyl)-7-heptadecen-1-yl)-2-

hydroxydocosanamide. The structure consists of a long-chain amino alcohol (sphingoid base) linked via an amide bond to a fatty acid.

Compound	Molecular Formula	Molecular Weight	Chemical Structure
Gynuramide IV	C40H79NO5	669.0 g/mol	A ceramide with a C18 sphingoid base and a C22 fatty acid.

Table 1: Physicochemical Properties of Gynuramide IV.

Isolation of Gynuramide IV

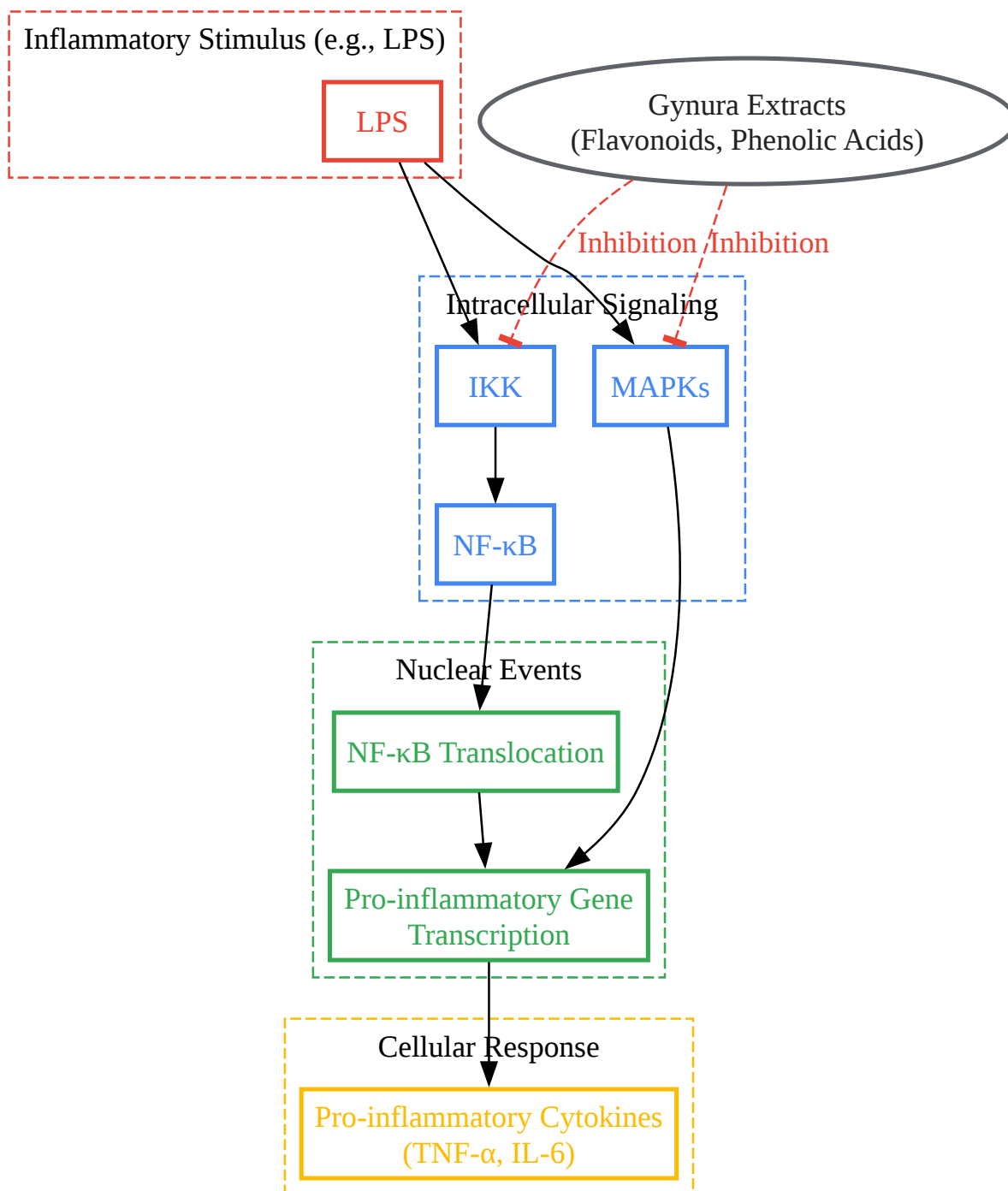
Gynuramide IV has been reported as a constituent of several plant species, notably outside the Gynura genus. Its isolation has been documented from:

- *Khaya senegalensis*: A plant belonging to the Meliaceae family.
- *Eucommia ulmoides*: A species from the Eucommiaceae family.

The isolation of Gynuramide IV from these sources suggests a wider distribution of this compound in the plant kingdom than its name might imply.

Experimental Protocol for Isolation (General Approach):

The general methodology for isolating ceramide-like compounds such as Gynuramide IV from plant material typically involves the following steps. It is important to note that a specific, detailed protocol for Gynuramide IV is not readily available in the literature.



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